

How to dissolve and store Ampk-IN-5 for experiments

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Compound of Interest

Compound Name: Ampk-IN-5

Cat. No.: B12387657

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Application Notes and Protocols for Ampk-IN-5

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **Ampk-IN-5**, a derivative of Osthole, for use in experimental settings. **Ampk-IN-5** has been identified as an anti-inflammatory agent that functions by blocking MAPK signal transduction through the inhibition of JNK and p38 phosphorylation. The following protocols are based on standard laboratory practices for similar small molecule compounds in the absence of specific manufacturer's guidelines.

Chemical Properties and Storage

A summary of the key information for handling **Ampk-IN-5** is provided below.

Property	Recommendation
Synonyms	Compound 7m, Osthole derivative
Storage Temperature (Powder)	-20°C or -80°C
Storage (Stock Solution)	-80°C in tightly sealed aliquots
Common Solvent	Dimethyl sulfoxide (DMSO)
Long-term Stability (Powder)	Stable for years at recommended temperature
Long-term Stability (in DMSO)	Up to 6 months at -80°C
Short-term Stability (in DMSO)	Up to 1 month at -20°C

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution

Objective: To prepare a high-concentration stock solution of **Ampk-IN-5** in DMSO for long-term storage and subsequent dilution into aqueous media for experiments.

Materials:

- **Ampk-IN-5** (powder form)
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Calibrated micropipettes

Procedure:

- **Equilibration:** Allow the vial of **Ampk-IN-5** powder to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation of moisture.

- **Weighing:** In a clean and dry environment, carefully weigh the desired amount of **Ampk-IN-5** powder.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- **Solubilization:** Vortex the solution thoroughly for several minutes to ensure the compound is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Aliquoting:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed microcentrifuge tubes or cryovials. This will minimize freeze-thaw cycles.
- **Storage:** Store the aliquots at -80°C for long-term storage.

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

Objective: To dilute the concentrated **Ampk-IN-5** stock solution into cell culture medium for treating cells.

Materials:

- Concentrated **Ampk-IN-5** stock solution in DMSO
- Pre-warmed cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile conical tubes or microcentrifuge tubes

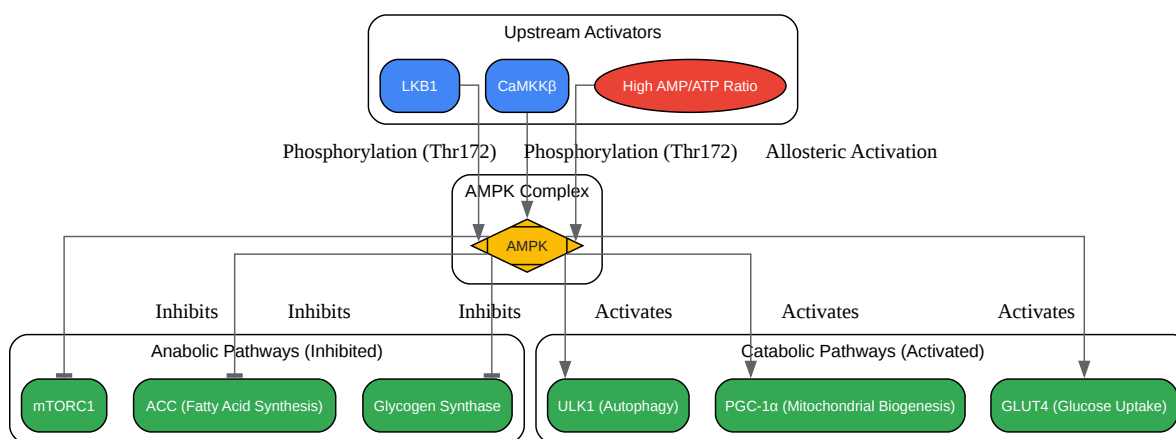
Procedure:

- **Thawing:** Thaw a single aliquot of the concentrated **Ampk-IN-5** stock solution at room temperature.
- **Dilution:** Perform a serial dilution of the stock solution into pre-warmed cell culture medium to achieve the final desired working concentration.

- Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Mixing: Gently mix the working solution by inverting the tube or pipetting up and down. Avoid vigorous vortexing which can cause foaming of the medium.
- Application: Add the freshly prepared working solution to the cells in culture.
- Control: Prepare a vehicle control by adding the same final concentration of DMSO (without the compound) to a separate set of cells.

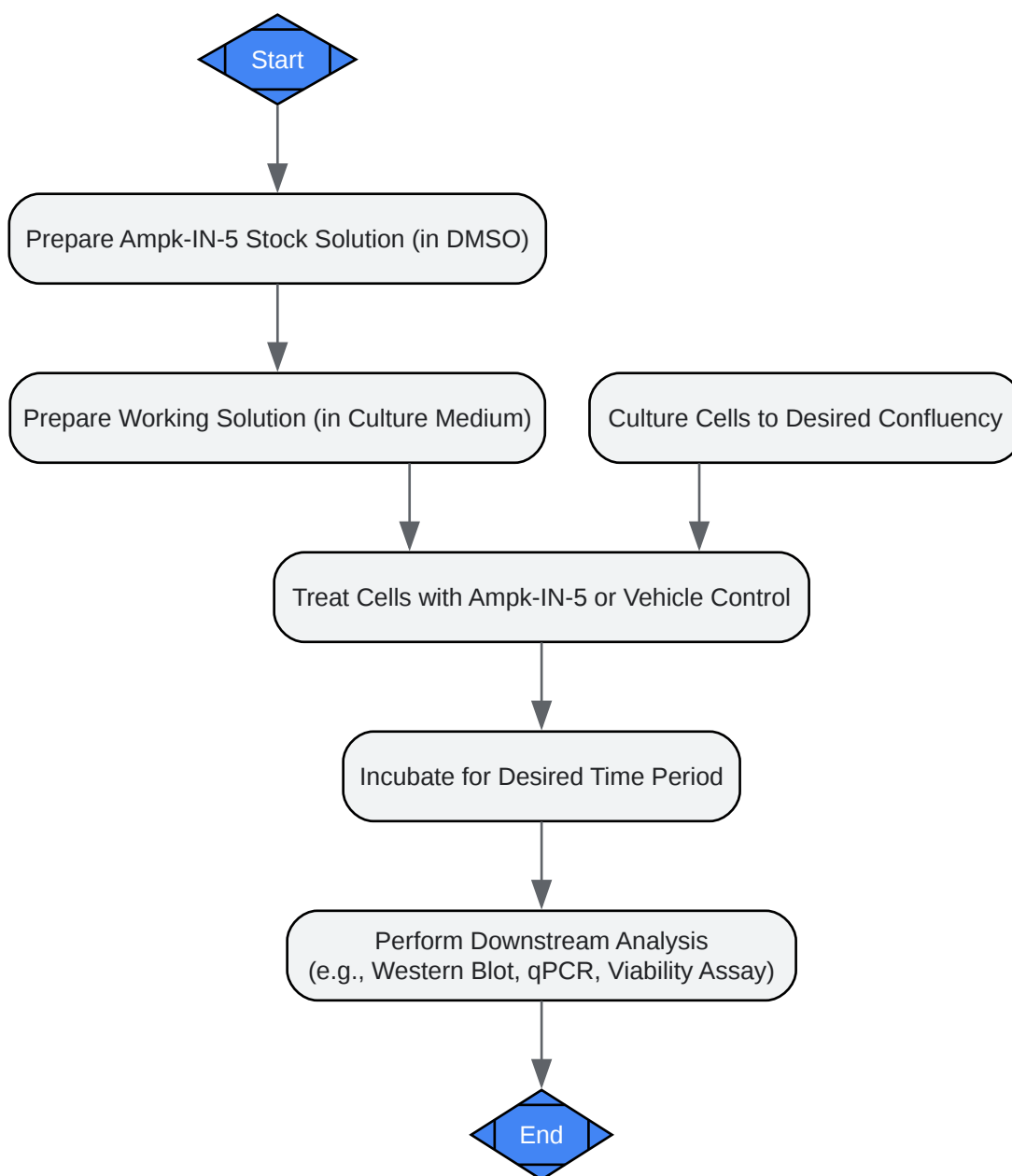
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the AMPK signaling pathway and a general workflow for studying the effects of **Ampk-IN-5**.



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Caption: The AMPK signaling pathway is a central regulator of cellular energy homeostasis.



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